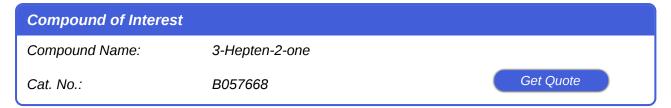


Commercial Suppliers and Technical Guide for High-Purity 3-Hepten-2-one

Author: BenchChem Technical Support Team. Date: December 2025



For researchers, scientists, and drug development professionals, sourcing high-purity reagents is a critical first step in ensuring the reliability and reproducibility of experimental results. This guide provides an in-depth overview of commercial suppliers of high-purity **3-hepten-2-one**, along with key technical data, experimental protocols, and a discussion of its biological relevance.

Commercial Availability

A number of chemical suppliers offer **3-hepten-2-one**, with purity levels typically suitable for research and development purposes. The following table summarizes the offerings from several prominent vendors. It is important to note that stated purities can be lot-specific and it is always recommended to request a certificate of analysis for critical applications.



Supplier	Stated Purity	CAS Number	Additional Information
Sigma-Aldrich (Merck)	≥95%	1119-44-4	Part of their AldrichCPR product line.[1][2][3]
Thermo Scientific Chemicals	95%	1119-44-4	Available through Thermo Fisher Scientific and Fisher Scientific.[4][5]
Prisun Pharmatech Co., Ltd.	99%	18402-83-0	Note: This CAS number differs from the commonly listed one.
Apollo Scientific	95%	1119-44-4	Available through distributors like CymitQuimica.[6]
Benchchem	High-Purity	1119-44-4	Marketed as a reference standard for research use.[7]
Santa Cruz Biotechnology (SCBT)	Not specified	1119-44-4	For research use only.
BOC Sciences	Not specified	1119-44-4	Offers a range of chemicals for drug discovery.[9]
Alfrebro LLC	Not specified	1119-44-4	Focus on aroma chemicals.[9]

Physicochemical Properties

The following table summarizes key physicochemical properties of **3-hepten-2-one**, compiled from various sources.



Property	Value	Source
Molecular Formula	C7H12O	[2][5][8]
Molecular Weight	112.17 g/mol	[2][5][8]
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	156-157 °C	[5]
Density	~0.848 g/mL at 25 °C	
Refractive Index	~1.442-1.449 at 20 °C	[4]
Solubility	Soluble in alcohol; slightly soluble in water.[5]	
CAS Number	1119-44-4 (for the mixture of isomers)	[2][5][8]

Experimental Protocols Synthesis of (E)-3-Hepten-2-one via Aldol Condensation

A common method for the synthesis of α,β -unsaturated ketones like **3-hepten-2-one** is the aldol condensation. The following is a representative protocol.

Materials:

- Butyraldehyde
- Acetone
- Sodium hydroxide (NaOH)
- Ethanol
- Water
- Potassium bisulfate (KHSO₄) solution (1 N)
- · Diethyl ether



- Anhydrous sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Equipment for flash column chromatography

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve sodium hydroxide (0.5 g) in water (10.0 mL).
- Add ethanol (15 mL) to the flask.
- Cool the mixture to 0 °C using an ice bath.
- To this cooled solution, gradually add a mixture of butyraldehyde (10 mmol) and acetone (10 mmol).
- Allow the reaction mixture to warm to room temperature and stir overnight.
- After the reaction is complete, neutralize the mixture by adding 1 N potassium bisulfate solution until the pH is approximately 6.
- Transfer the mixture to a separatory funnel and extract the product with diethyl ether.
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter to remove the drying agent and concentrate the solution using a rotary evaporator.
- Purify the crude product by flash column chromatography using a suitable solvent system (e.g., ethyl acetate/petroleum ether) to obtain the purified (E)-**3-hepten-2-one**.



Purification by Fractional Distillation

For achieving high purity, fractional distillation is a suitable method for liquid compounds like **3-hepten-2-one**.

Equipment:

- Distillation flask
- Fractionating column (e.g., Vigreux or packed column)
- Condenser
- Receiving flask
- Heating mantle
- Thermometer

Procedure:

- Set up the fractional distillation apparatus. Ensure all joints are properly sealed.
- Place the crude **3-hepten-2-one** in the distillation flask.
- · Heat the flask gently using a heating mantle.
- As the liquid boils, the vapor will rise through the fractionating column. The component with the lower boiling point will enrich at the top of the column.
- Monitor the temperature at the top of the column. Collect the fraction that distills at a
 constant temperature corresponding to the boiling point of 3-hepten-2-one (approximately
 156-157 °C at atmospheric pressure).
- Discard any initial fractions that distill at a lower temperature and stop the distillation before
 the temperature rises significantly, which would indicate the presence of higher-boiling
 impurities.



Quality Control and Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for assessing the purity of volatile compounds like **3-hepten-2-one**.

Instrumentation and Parameters (Representative):

- Gas Chromatograph: Agilent 7890A or equivalent
- Mass Spectrometer: Agilent 5975C or equivalent
- Column: HP-5MS (30 m x 0.25 mm i.d., 0.25 μm film thickness) or similar non-polar capillary column
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Injection Volume: 1 μL (split or splitless, depending on concentration)
- Inlet Temperature: 250 °C
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes
 - Ramp: Increase to 180 °C at 5 °C/min
 - Ramp 2: Increase to 270 °C at 20 °C/min
 - Final hold: Hold at 270 °C for 5 minutes
- MS Ion Source Temperature: 230 °C
- MS Quadrupole Temperature: 150 °C
- Ionization Energy: 70 eV
- Mass Scan Range: m/z 40-500



Sample Preparation:

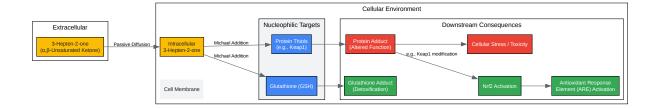
- Prepare a dilute solution of the 3-hepten-2-one sample in a volatile solvent such as dichloromethane or methanol.
- Inject the sample into the GC-MS system.
- The purity is determined by the relative area of the **3-hepten-2-one** peak compared to the total area of all peaks in the chromatogram. The mass spectrum of the peak should be compared to a reference spectrum for identity confirmation.

Biological and Pharmacological Context

3-Hepten-2-one belongs to the class of α , β -unsaturated ketones. This structural motif is of significant interest in drug development and toxicology due to its electrophilic nature.

Mechanism of Action: Michael Addition

The key feature of α , β -unsaturated ketones is their susceptibility to nucleophilic attack at the β -carbon, a reaction known as a Michael addition. In a biological context, the nucleophiles are often thiol groups of cysteine residues within proteins or in the antioxidant molecule glutathione.



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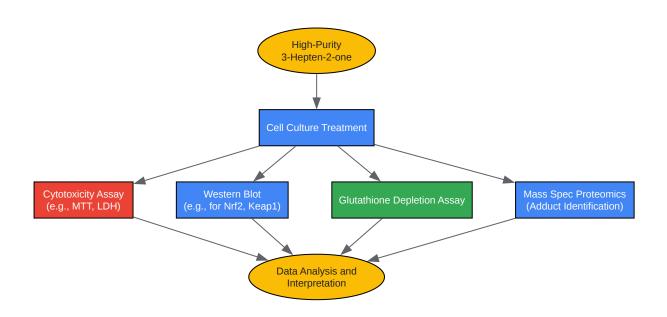


Caption: Michael addition of **3-hepten-2-one** to cellular nucleophiles.

This covalent modification of proteins can lead to an alteration of their function, which can trigger various cellular responses. For example, modification of the protein Keap1 can lead to the activation of the Nrf2-mediated antioxidant response. However, extensive adduction to cellular proteins can also lead to cellular stress and toxicity. This dual role as a potential modulator of signaling pathways and a potential toxin makes α,β -unsaturated ketones a subject of ongoing research in drug development and toxicology.

Experimental Workflow for Assessing Biological Activity

The following diagram outlines a typical workflow for investigating the biological effects of **3-hepten-2-one**.



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Caption: Workflow for evaluating the biological activity of **3-hepten-2-one**.

This guide provides a foundational resource for researchers working with **3-hepten-2-one**. By understanding the commercial sources, key properties, and relevant experimental



considerations, scientists can more effectively incorporate this compound into their research endeavors.

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- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for High-Purity 3-Hepten-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057668#commercial-suppliers-of-high-purity-3hepten-2-one]

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